

2-(2-Hydroxy-1-naphthyl)acetic acid molecular structure

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Compound of Interest

Compound Name: 2-(2-Hydroxy-1-naphthyl)acetic acid

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An In-depth Technical Guide to the Molecular Structure of **2-(2-Hydroxy-1-naphthyl)acetic acid**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This guide provides a comprehensive technical overview of **2-(2-Hydroxy-1-naphthyl)acetic acid** (CAS No. 10441-45-9), a bifunctional naphthalene derivative. We will delve into its core molecular architecture, elucidate its physicochemical properties, and detail the multi-technique spectroscopic approaches required for its definitive structural confirmation. Furthermore, this document outlines robust synthetic strategies and discusses the compound's current and potential applications, particularly as a synthetic intermediate and a molecule of interest in agricultural and chemical biology. This guide is intended to serve as a foundational resource for researchers engaged in organic synthesis, analytical chemistry, and the development of novel chemical entities.

Introduction: The Naphthyl Acetic Acid Scaffold in Chemical Biology

The naphthaleneacetic acid framework is a privileged scaffold in chemical and biological sciences. Its derivatives have found diverse applications, ranging from agriculture to medicine.

The isomeric 1-Naphthaleneacetic acid (1-NAA) is a well-established synthetic auxin, widely used as a plant growth regulator to stimulate root formation and control fruit development.[1][2] [3] In the pharmaceutical realm, a related structure, Naproxen (6-methoxy- α -methyl-2-naphthaleneacetic acid), is a prominent non-steroidal anti-inflammatory drug (NSAID) that functions by inhibiting cyclooxygenase enzymes.[2]

2-(2-Hydroxy-1-naphthyl)acetic acid distinguishes itself through a unique substitution pattern: an acetic acid moiety at the 1-position and a hydroxyl group at the 2-position. This specific arrangement introduces new chemical functionalities, including the potential for intramolecular hydrogen bonding, altered electronic properties, and metal-chelating capabilities.[1] Understanding the precise molecular structure of this compound is paramount to harnessing its potential as a versatile synthetic intermediate and exploring its unique biological activities.[1][4]

Section 1: Core Molecular Structure & Physicochemical Properties

The molecular structure of **2-(2-Hydroxy-1-naphthyl)acetic acid** is defined by a rigid naphthalene core. The acetic acid group (-CH₂COOH) is attached at the C1 position, while the hydroxyl group (-OH) is at the adjacent C2 position. This peri-substitution allows for potential intramolecular hydrogen bonding between the phenolic proton of the hydroxyl group and the carbonyl oxygen of the carboxylic acid, which can influence the molecule's conformation and reactivity.

The molecule's chemical identity and key computed properties are summarized below.

Property	Value	Source
IUPAC Name	2-(2-hydroxynaphthalen-1-yl)acetic acid	PubChem[5]
CAS Number	10441-45-9	Benchchem, PubChem[1][5]
Molecular Formula	C ₁₂ H ₁₀ O ₃	Benchchem, PubChem[1][5]
Molecular Weight	202.21 g/mol	Benchchem, PubChem[1][5]
XLogP3	2.3	PubChem[5]
Polar Surface Area	57.5 Å ²	PubChem[5]
Hydrogen Bond Donors	2	PubChem[5]
Hydrogen Bond Acceptors	3	PubChem[5]

Section 2: Synthesis Strategies and Rationale

The synthesis of **2-(2-Hydroxy-1-naphthyl)acetic acid** can be achieved through several strategic pathways. The choice of method often depends on the availability of starting materials, desired scale, and purity requirements.

Method 1: Hydrolysis of Naphthofuranone Intermediate

A documented and effective method involves the acid-catalyzed hydrolysis of the corresponding lactone, naphtho[2,1-b]furan-2(1H)-one.[1]

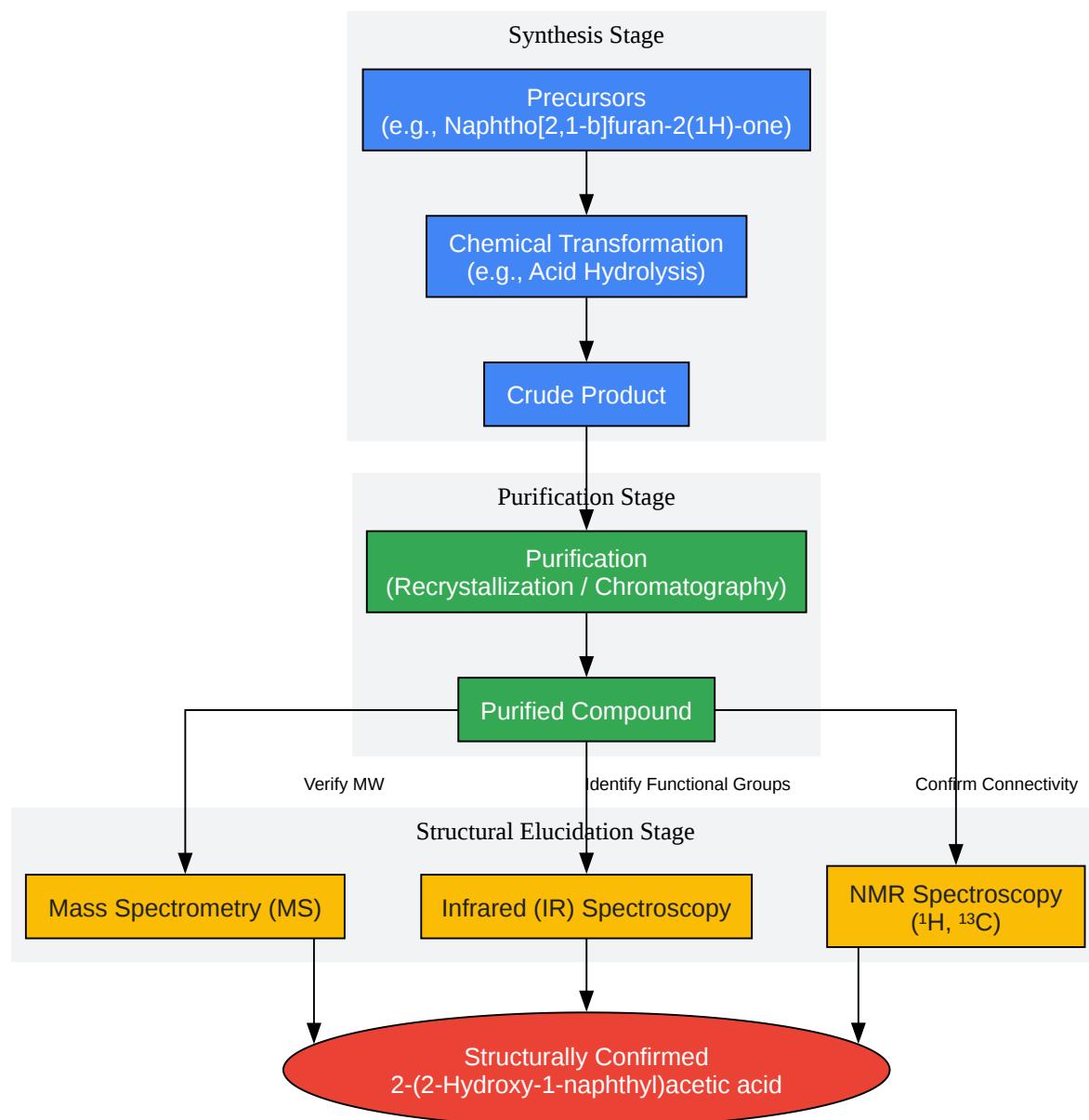
- Causality: This approach is advantageous because the lactone serves as a stable, isolable intermediate. The intramolecular ester is less susceptible to degradation than the final product, allowing for robust purification. The subsequent hydrolysis step is typically high-yielding and clean, providing direct access to the target acid.[1]

Method 2: Condensation Reactions from 2-Naphthol

Another viable strategy involves building the acetic acid moiety onto a 2-naphthol precursor.[1] This can be accomplished through various condensation reactions, offering flexibility in reagent choice.

- Causality: Starting with the readily available 2-naphthol makes this an attractive and often cost-effective route. The reactivity of the naphtholic ring can be precisely controlled to achieve substitution at the C1 position, making it a versatile platform for synthesizing not only the title compound but also other 1-substituted derivatives.

The general workflow, from synthesis to a fully characterized compound, is a self-validating system where each step confirms the success of the previous one.

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